

Introduction: A Key Intermediate in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: 3-(2,4-Difluorophenyl)propionic acid

Cat. No.: B162310

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3-(2,4-Difluorophenyl)propionic acid, identified by the CAS Number 134672-70-1, is a fluorinated aromatic carboxylic acid of significant interest in the fields of pharmaceutical and chemical research.^{[1][2][3][4]} Its structure, featuring a difluorinated phenyl ring, imparts unique physicochemical properties that are highly sought after in the design of novel therapeutic agents and advanced materials. The strategic placement of fluorine atoms can enhance metabolic stability, binding affinity, and membrane permeability of a parent molecule, making this compound a valuable building block in drug discovery.

This guide provides a comprehensive technical overview of **3-(2,4-Difluorophenyl)propionic acid**, intended for researchers, scientists, and drug development professionals. We will explore its fundamental properties, synthesis methodologies, key applications, and the analytical techniques required for its characterization, offering field-proven insights into its practical utility.

Physicochemical and Structural Characteristics

The molecular architecture of **3-(2,4-Difluorophenyl)propionic acid** is fundamental to its reactivity and utility. The electron-withdrawing nature of the two fluorine atoms on the benzene ring influences the acidity of the carboxylic acid group and provides sites for potential intermolecular interactions within a biological target, such as an enzyme's active site.

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
CAS Number	134672-70-1	[1][2][4]
Molecular Formula	C ₉ H ₈ F ₂ O ₂	[1][2][4]
Molecular Weight	186.16 g/mol	[1][2]
Appearance	Solid	[2]
Melting Point	104-108 °C	[2]
SMILES String	OC(=O)CCc1ccc(F)cc1F	[2]

| InChI Key | XAPRKUUFZCSOTE-UHFFFAOYSA-N |[2] |

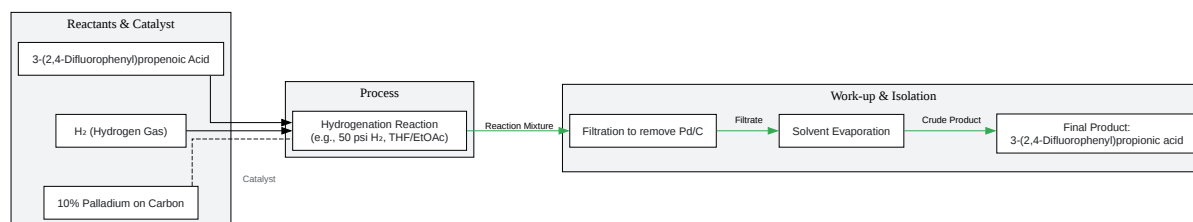
Synthesis and Manufacturing: A Methodological Overview

The synthesis of **3-(2,4-Difluorophenyl)propionic acid** typically involves the reduction of a corresponding unsaturated precursor. A common and efficient method is the catalytic hydrogenation of 3-(2,4-Difluorophenyl)propenoic acid.

Causality in Experimental Design

The choice of a palladium on carbon (Pd/C) catalyst is deliberate; it is a highly effective and widely used catalyst for the hydrogenation of carbon-carbon double bonds due to its high activity and selectivity under relatively mild conditions (e.g., moderate hydrogen pressure and temperature).[5] The solvent system, often a combination like tetrahydrofuran and ethyl acetate, is selected to ensure the solubility of the starting material and to facilitate the interaction between the substrate, hydrogen gas, and the solid catalyst.

General Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **3-(2,4-Difluorophenyl)propionic acid**.

Protocol: Catalytic Hydrogenation

- **Vessel Preparation:** A pressure-rated reaction vessel is charged with a slurry of 10% palladium on carbon (typically 1-5 mol%) in a suitable solvent such as ethyl acetate.
- **Reactant Addition:** A solution of 3-(2,4-Difluorophenyl)propenoic acid in a solvent like tetrahydrofuran is added to the reaction vessel.
- **Hydrogenation:** The vessel is sealed, purged with nitrogen, and then pressurized with hydrogen gas (e.g., to 50 psi). The mixture is agitated vigorously at room temperature for a period of 2-6 hours, or until reaction completion is confirmed by a monitoring technique like TLC or LC-MS.
- **Catalyst Removal:** The reaction mixture is carefully depressurized and filtered through a pad of celite to remove the solid palladium catalyst. This step is critical to prevent contamination of the final product.

- Isolation: The filtrate is concentrated under reduced pressure to remove the solvent, yielding the crude **3-(2,4-Difluorophenyl)propionic acid**.
- Purification (Optional): If necessary, the product can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/petroleum ether) to achieve high purity.

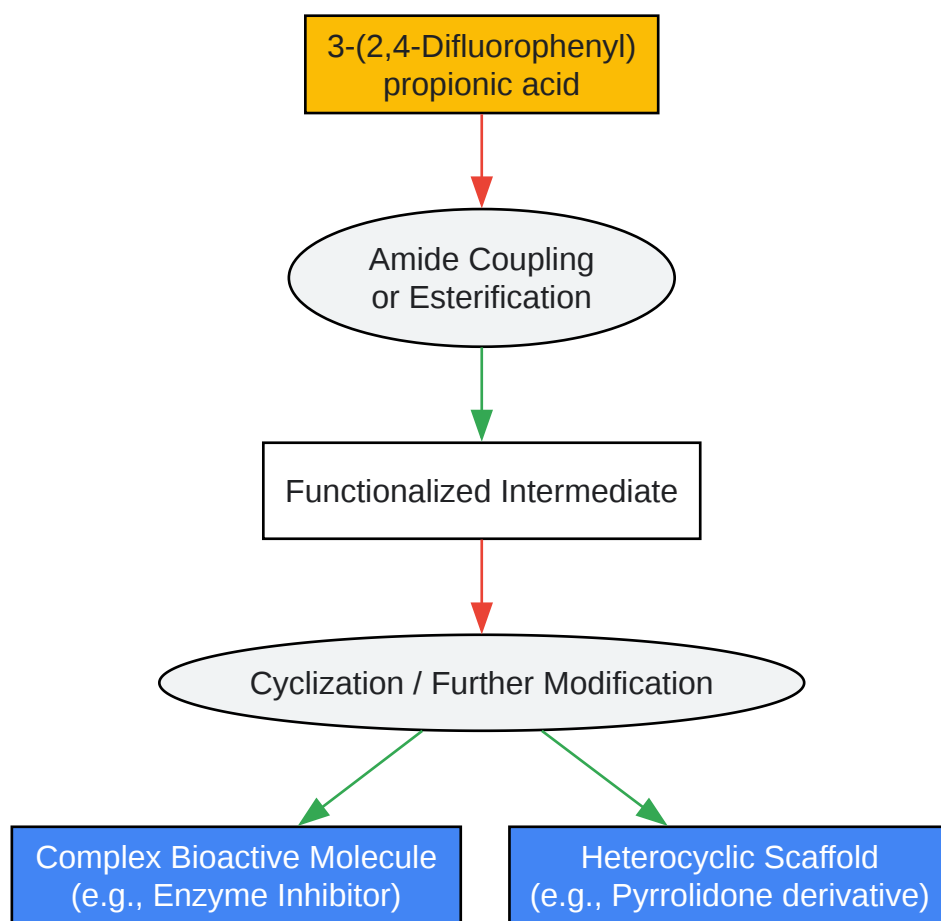
Applications in Research and Drug Development

The true value of **3-(2,4-Difluorophenyl)propionic acid** lies in its role as a versatile intermediate. Arylpropionic acid derivatives are a well-established class of non-steroidal anti-inflammatory drugs (NSAIDs), with ibuprofen being a prominent example.^[6] The difluorophenyl moiety of this specific compound is incorporated into more complex molecules to modulate their biological activity and pharmacokinetic profiles.^[7]

Key Application Areas:

- Synthesis of Heterocyclic Compounds: The carboxylic acid group provides a reactive handle for constructing larger molecules, such as amides or esters, which can then undergo cyclization to form heterocyclic systems. These heterocyclic structures are common scaffolds in many biologically active compounds.^[7]
- Fragment-Based Drug Discovery (FBDD): The difluorophenyl group is a valuable fragment for probing interactions with biological targets. Its inclusion in potential inhibitors for enzymes like soluble epoxide hydrolase (sEH) highlights its importance in designing targeted therapeutics.^[7]
- Development of Advanced Materials: Beyond pharmaceuticals, fluorinated organic compounds are used in the synthesis of specialty polymers and agrochemicals, where the fluorine atoms contribute to desired properties like thermal stability and enhanced biological activity.^{[8][9]}

Diagram: Role as a Pharmaceutical Building Block



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Caption: Role as a precursor in synthesizing complex bioactive molecules.

Analytical Methodologies for Quality Control

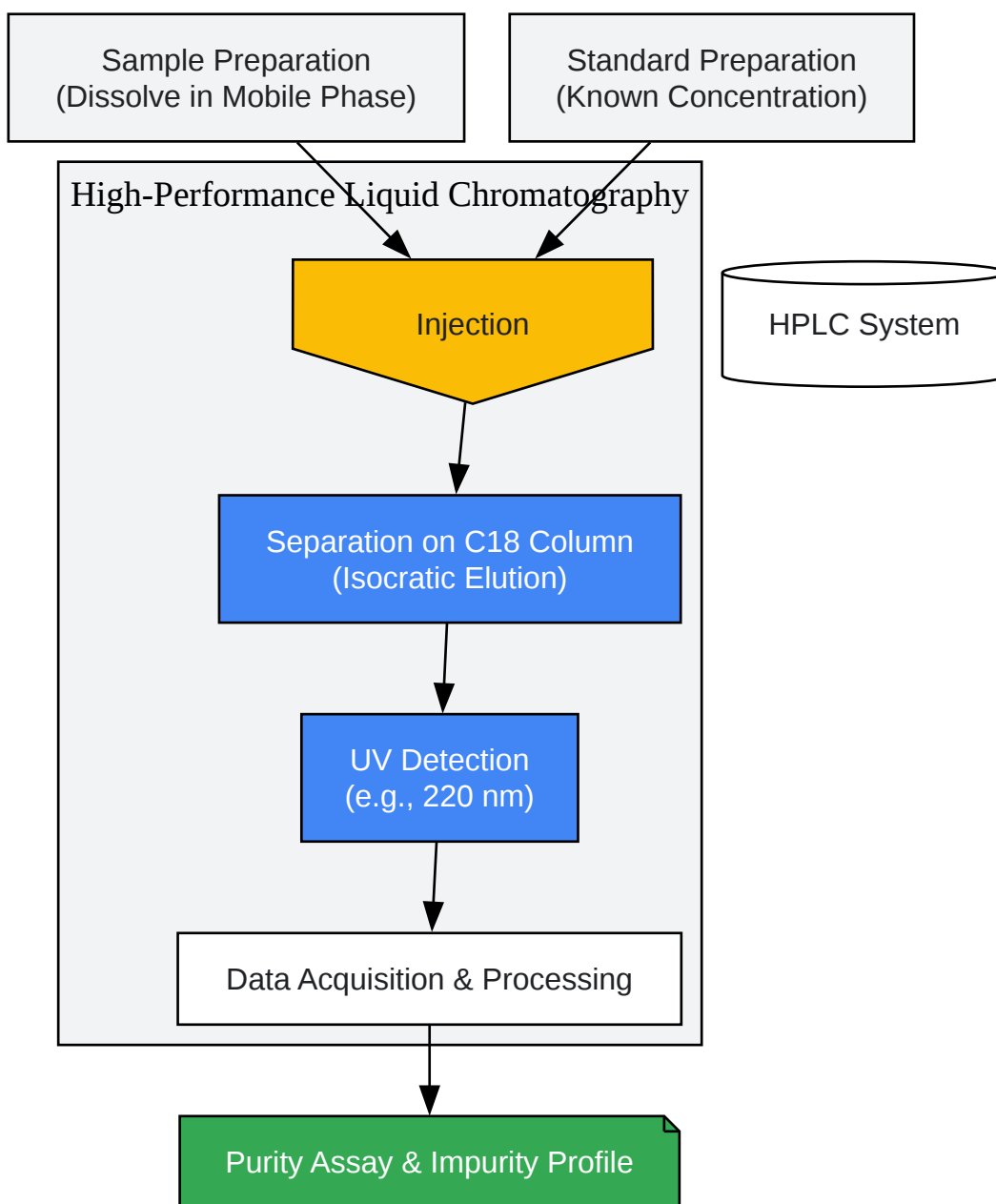
Ensuring the purity and identity of **3-(2,4-Difluorophenyl)propionic acid** is critical for its use in research and manufacturing. High-Performance Liquid Chromatography (HPLC) is a robust and widely adopted technique for the analysis of non-volatile organic acids.^{[10][11]}

Self-Validating System: HPLC Analysis

A well-designed HPLC method incorporates a reference standard for positive identification (by retention time) and quantification (by peak area). The choice of a C18 column (a reversed-phase column) is standard for separating moderately polar organic molecules. The mobile phase, a buffered mixture of acetonitrile and water, is optimized to achieve good peak shape

and resolution from potential impurities. A UV detector is suitable as the phenyl ring is a chromophore.

Analytical Workflow Diagram



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